

A Comprehensive Technical Review of 3-Ethyl-3-hexanol

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Compound of Interest

Compound Name: 3-Ethyl-3-hexanol

Cat. No.: B1581893

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the current research on **3-Ethyl-3-hexanol**, a tertiary alcohol with potential applications in various scientific fields. This document consolidates available data on its chemical and physical properties, synthesis, and spectroscopic characterization. While specific biological data for **3-Ethyl-3-hexanol** is limited in publicly accessible literature, this guide also touches upon the general characteristics of tertiary alcohols to provide a predictive context for its potential biological behavior.

Chemical and Physical Properties

3-Ethyl-3-hexanol is a colorless liquid. The following tables summarize its key quantitative physical and chemical properties based on available data.

Table 1: Physical Properties of **3-Ethyl-3-hexanol**

Property	Value	Units
Molecular Formula	C ₈ H ₁₈ O	-
Molecular Weight	130.23	g/mol
Boiling Point	160	°C at 760 mmHg
Density	~0.83	g/cm ³
Flash Point	60.6	°C
Water Solubility	1485	mg/L at 25 °C (estimated)
logP (o/w)	2.622	(estimated)

Table 2: Spectroscopic Data References for **3-Ethyl-3-hexanol**

Spectroscopic Data	Reference
Mass Spectrum	National Institute of Standards and Technology (NIST)
Infrared (IR) Spectrum	National Institute of Standards and Technology (NIST)
¹ H NMR Spectrum	ChemicalBook

Synthesis of 3-Ethyl-3-hexanol

The primary method for synthesizing **3-Ethyl-3-hexanol** is through a Grignard reaction. This versatile carbon-carbon bond-forming reaction involves the addition of an organomagnesium halide (Grignard reagent) to a ketone.

Experimental Protocol: Grignard Synthesis of 3-Ethyl-3-hexanol

This protocol is a generalized procedure based on established methods for the synthesis of tertiary alcohols.

Materials:

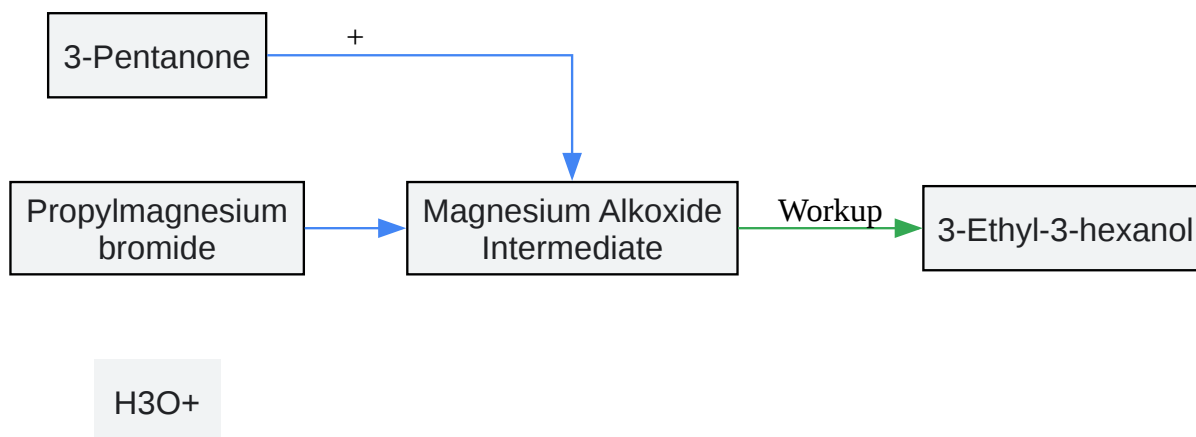
- 3-Pentanone
- Propylmagnesium bromide (Grignard reagent)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Anhydrous magnesium sulfate or sodium sulfate
- Saturated aqueous ammonium chloride solution
- Hydrochloric acid (dilute)
- Standard laboratory glassware for anhydrous reactions (oven-dried)
- Magnetic stirrer and heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, a condenser with a drying tube, and a magnetic stirrer under an inert atmosphere (e.g., nitrogen or argon).
- **Grignard Reagent Addition:** In the dropping funnel, place a solution of 3-pentanone in anhydrous diethyl ether. Slowly add this solution to a stirred solution of propylmagnesium bromide in anhydrous diethyl ether in the reaction flask, maintaining the temperature with an ice bath.
- **Reaction:** After the addition is complete, allow the mixture to stir at room temperature for several hours to ensure the reaction goes to completion. The progress can be monitored by thin-layer chromatography (TLC).

- **Quenching:** Cool the reaction mixture in an ice bath and slowly add a saturated aqueous solution of ammonium chloride to quench the reaction and hydrolyze the magnesium alkoxide salt.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the aqueous layer with diethyl ether. Combine all organic extracts.
- **Washing:** Wash the combined organic layer with dilute hydrochloric acid, followed by a saturated sodium bicarbonate solution, and finally with brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and remove the solvent using a rotary evaporator.
- **Purification:** Purify the crude **3-Ethyl-3-hexanol** by fractional distillation under reduced pressure.

Diagram 1: Grignard Synthesis of **3-Ethyl-3-hexanol**



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Caption: Synthesis of **3-Ethyl-3-hexanol** via Grignard reaction.

Biological Activity and Toxicology

Specific studies on the biological activity, metabolism, and toxicology of **3-Ethyl-3-hexanol** are not readily available in the public domain. However, some general toxicological information can

be inferred from safety data sheets and the known properties of tertiary alcohols.

General Toxicology:

- Irritation: **3-Ethyl-3-hexanol** is classified as a skin and eye irritant[1]. It may also cause respiratory irritation.
- Acute Toxicity: Data on acute oral, dermal, and inhalation toxicity for **3-Ethyl-3-hexanol** is largely unavailable. For a related compound, 2-ethyl-1-hexanol, repeated exposure studies in rodents showed liver effects, though these are not considered directly relevant to humans. Developmental toxicity was not observed in animals exposed to 2-ethyl-1-hexanol.

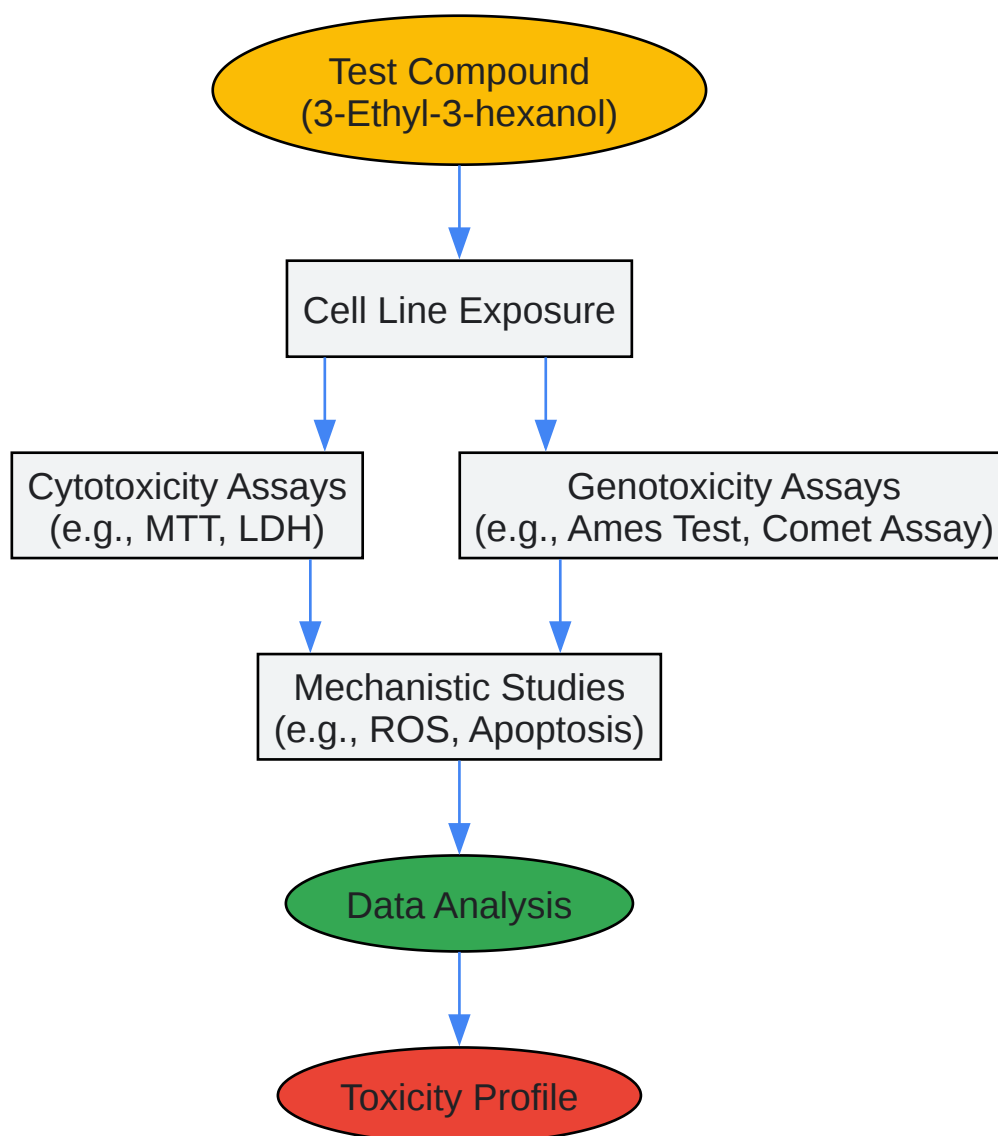
Metabolism:

Tertiary alcohols are generally more resistant to oxidation in biological systems compared to primary and secondary alcohols because they lack a hydrogen atom on the carbon bearing the hydroxyl group. This suggests that **3-Ethyl-3-hexanol** may have a different metabolic profile compared to its primary and secondary isomers.

Signaling Pathways:

There is no information available in the scientific literature regarding the interaction of **3-Ethyl-3-hexanol** with any specific signaling pathways. Research in this area is required to understand its potential pharmacological or toxicological effects at a molecular level.

Diagram 2: General Workflow for In Vitro Toxicity Assessment



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Caption: A potential workflow for assessing the in vitro toxicity of **3-Ethyl-3-hexanol**.

Conclusion and Future Directions

3-Ethyl-3-hexanol is a readily synthesizable tertiary alcohol with well-defined chemical and physical properties. While its application in the fragrance industry is noted, its biological effects remain largely unexplored. The lack of data on its toxicology, metabolism, and interaction with biological pathways presents a significant knowledge gap.

Future research should focus on:

- **Detailed Toxicological Profiling:** Conducting comprehensive in vitro and in vivo studies to determine its acute and chronic toxicity.
- **Metabolic Studies:** Investigating its metabolic fate in relevant biological systems to understand its biotransformation and potential for bioaccumulation.
- **Pharmacological Screening:** Exploring its potential biological activities and interactions with cellular targets and signaling pathways to identify any therapeutic or adverse effects.

This foundational knowledge is crucial for any future consideration of **3-Ethyl-3-hexanol** in drug development or other biomedical applications.

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References

- 1. 3-Ethylhexan-3-ol | C₈H₁₈O | CID 69008 - PubChem [pubchem.ncbi.nlm.nih.gov]
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